

Application Notes and Protocols for the Synthesis of 5-(Phenylazo)salicylic acid

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Compound of Interest

Compound Name: 5-(Phenylazo)salicylic acid

Cat. No.: B117827

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Abstract

This document provides a comprehensive protocol for the laboratory synthesis of **5-(Phenylazo)salicylic acid**. The synthesis involves a two-step process: the diazotization of aniline followed by an azo coupling reaction with salicylic acid. This protocol includes detailed procedural steps, a list of necessary reagents and equipment, and expected physical and chemical properties of the final product. Additionally, a workflow diagram and tables summarizing key quantitative data are provided to ensure clarity and reproducibility for researchers in organic synthesis and drug development.

Introduction

5-(Phenylazo)salicylic acid is an azo compound that serves as a key intermediate in the synthesis of various dyes and pharmaceutical compounds.^[1] The presence of the azo linkage (-N=N-) connecting a phenyl group to a salicylic acid moiety imparts characteristic color and potential biological activity to the molecule.^[1] The synthesis is a classic example of electrophilic aromatic substitution, where the diazonium ion acts as the electrophile and the activated ring of salicylic acid serves as the nucleophile. Understanding the protocol for its synthesis is fundamental for chemists working on the development of new organic materials and therapeutic agents.

Data Presentation

Physical and Chemical Properties

Property	Value	Source
CAS Number	3147-53-3	[1] [2]
Molecular Formula	C ₁₃ H ₁₀ N ₂ O ₃	[1] [2] [3]
Molecular Weight	242.23 g/mol	[1] [3]
Appearance	Brown to dark brown solid	[1]
Melting Point	220.5 °C	[1]
Boiling Point	472.7±40.0 °C (Predicted)	[1]
Solubility	Slightly soluble in acetone, aqueous base, and methanol	[1]
Stability	Light sensitive	[1]

Reagents for Synthesis

Reagent	Molar Mass (g/mol)	Quantity (per 0.2 mol scale)	Moles
Aniline	93.13	18.6 g	0.2
Concentrated Hydrochloric Acid	36.46	45 mL	-
Sodium Nitrite	69.00	14 g	0.203
Salicylic Acid	138.12	28 g	0.2
Sodium Hydroxide	40.00	As needed for solution	-
Sodium Carbonate	105.99	2 g	0.019
Water	18.02	As needed for solutions	-

Experimental Protocol

The synthesis of **5-(Phenylazo)salicylic acid** is performed in two main stages: the diazotization of aniline and the coupling of the resulting diazonium salt with salicylic acid.^[4]

Part 1: Diazotization of Aniline

- In a suitable beaker, dissolve 18.6 g (0.2 mole) of aniline in a mixture of 45 mL of concentrated hydrochloric acid and 45 mL of water.^[4]
- Cool the solution to 0°C in an ice-salt bath with constant stirring.^[4]
- Separately, prepare a solution of 14 g of sodium nitrite in 40 mL of water.^[4]
- Slowly add the sodium nitrite solution to the cooled aniline solution, ensuring the temperature does not exceed 2°C.^[4]
- Continue stirring for 10 minutes after the addition is complete.^[4]
- Verify the presence of a slight excess of nitrous acid using starch-iodide paper. The solution should also be strongly acidic to Congo red paper.^[4]

Part 2: Azo Coupling with Salicylic Acid

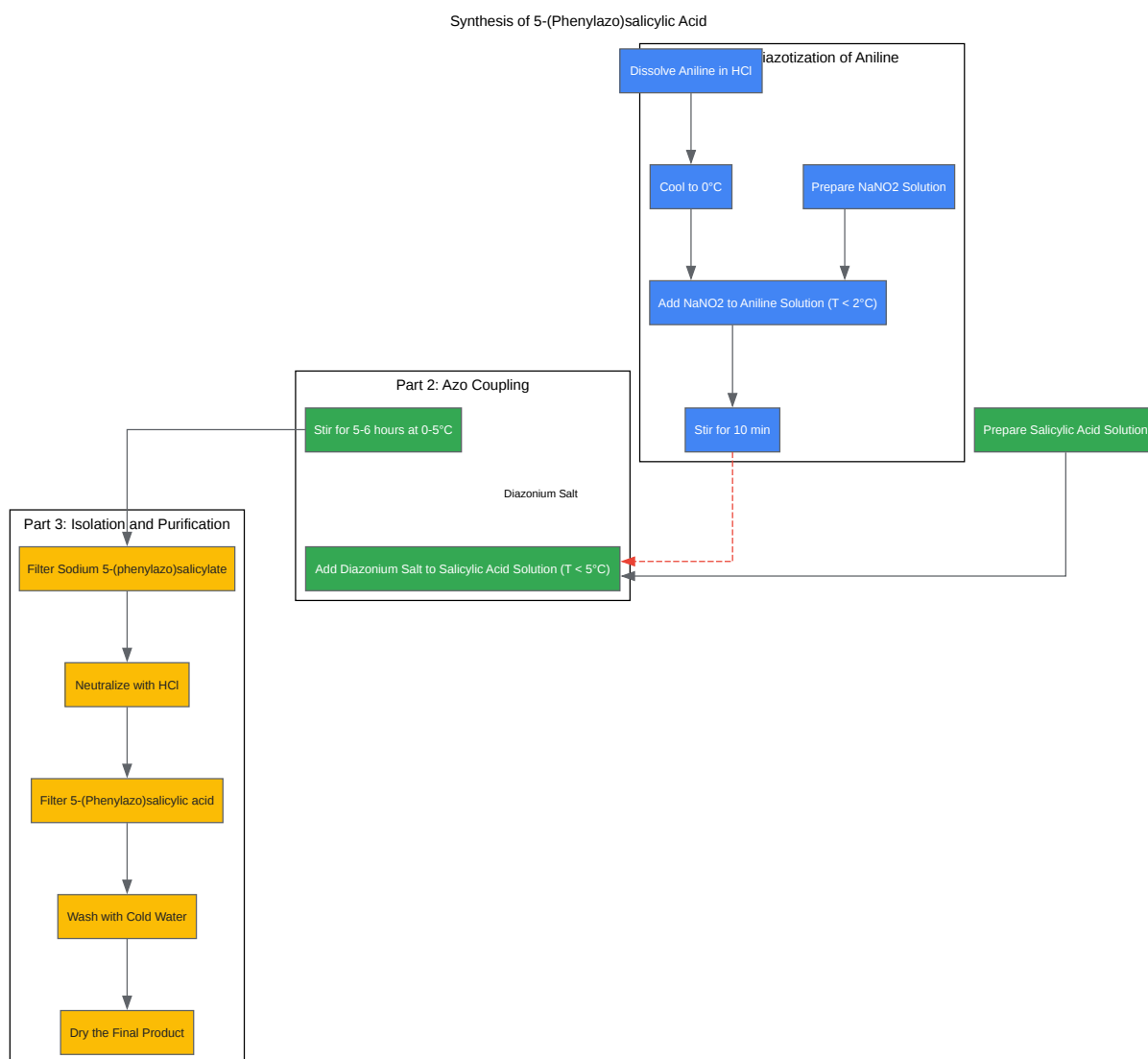
- In a separate vessel, prepare a cold solution of 28 g (0.2 mole) of salicylic acid in a mixture of 33 mL of sodium hydroxide solution, 67 mL of water, and 2 g of sodium carbonate.^[4]
- Slowly add the freshly prepared diazonium salt solution from Part 1 to the cold salicylic acid solution with vigorous stirring, while maintaining the temperature below 5°C using external cooling.^[4] A deep yellow color should form immediately.^[4]
- As the reaction progresses, a brownish paste of **5-(phenylazo)salicylic acid** will begin to precipitate.^[4]
- After the complete addition of the diazonium salt solution, continue to stir the reaction mixture for 5 to 6 hours at 0-5°C, until a test for the diazo compound is negative.^[4]
- The product precipitates as the sodium salt of **5-(phenylazo)salicylic acid**.^[4]

Part 3: Isolation and Purification

- Filter the precipitated sodium 5-(phenylazo)salicylate and wash it with a dilute salt solution.
[4]
- To obtain the free acid, suspend the sodium salt in water and neutralize it with hydrochloric acid.[4]
- Filter the resulting precipitate of **5-(phenylazo)salicylic acid**.
- Wash the product with cold water to remove any remaining acid and salts.
- Dry the purified **5-(phenylazo)salicylic acid**. The product should be stored in a cool, dark place as it is light-sensitive.[1]

Mandatory Visualization

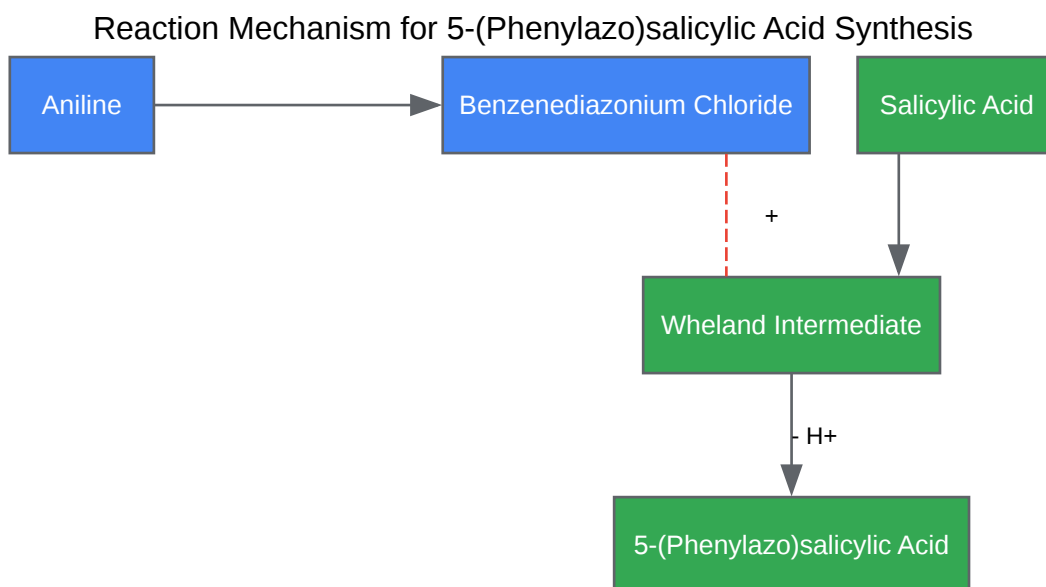
Experimental Workflow



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Caption: Workflow for the synthesis of **5-(Phenylazo)salicylic acid**.

Signaling Pathway (Reaction Mechanism)



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